

Application Notes and Protocols for ML-7 Stock Solution Preparation

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Compound of Interest

Compound Name: ML-7

Cat. No.: B1676662

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Introduction

ML-7 is a potent, reversible, and ATP-competitive inhibitor of myosin light chain kinase (MLCK). [1] It is a valuable tool for studying the physiological roles of MLCK in various cellular processes, including smooth muscle contraction, cell division, and apoptosis.[2][3] This document provides detailed application notes and protocols for the preparation, storage, and use of **ML-7** stock solutions to ensure experimental success and reproducibility.

Data Presentation

Solubility of ML-7 Hydrochloride

The solubility of **ML-7** hydrochloride in various common laboratory solvents is summarized below. Dimethyl sulfoxide (DMSO) is the most effective solvent for preparing high-concentration stock solutions.

Solvent	Solubility	Notes	Source(s)
DMSO	≥90 mg/mL (198.78 mM)	Fresh, anhydrous DMSO is recommended as it is hygroscopic, and absorbed moisture can reduce solubility.	[1]
20 mg/mL			
≥15.95 mg/mL	[4]		
10 mg/mL	[5]		
Water	Insoluble	Generally reported as insoluble in its free base form.	[1]
≥8.82 mg/mL	Requires sonication and warming.	[4]	
10 mg/mL	For the hydrochloride salt.		
Ethanol	Insoluble	In absolute ethanol.	[1]
<2.33 mg/mL	[4]		
Soluble (warm)	Soluble in warm ethanol.	[5]	
Ethanol/Water (1:1)	10 mg/mL	[5]	
Methanol	Soluble	[5]	
DMF	Soluble		

Recommended Storage Conditions

Proper storage of **ML-7**, both as a powder and in solution, is critical to maintain its stability and activity.

Form	Storage Temperature	Duration	Notes	Source(s)
Powder	-20°C	3 years	[6]	
4°C	2 years	[6]		
In Solvent	-80°C	1 year	Aliquoting is recommended to avoid repeated freeze-thaw cycles.	[1]
-20°C	1 month	[6]		

Experimental Protocols

Protocol 1: Preparation of a High-Concentration ML-7 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM **ML-7** stock solution in DMSO, which is suitable for most in vitro cell-based assays.

Materials:

- **ML-7** hydrochloride powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath (optional)

Procedure:

- Equilibrate: Allow the vial of **ML-7** hydrochloride powder to reach room temperature before opening to prevent moisture condensation.

- **Weigh:** Accurately weigh the desired amount of **ML-7** powder. For 1 mL of a 10 mM stock solution, you will need 4.53 mg of **ML-7** hydrochloride (Molecular Weight: 452.74 g/mol).
- **Dissolve:** Add the appropriate volume of anhydrous DMSO to the **ML-7** powder.
- **Mix:** Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonicate (Optional):** If the compound does not fully dissolve, place the vial in an ultrasonic water bath for 5-10 minutes. Gentle warming to 37°C can also aid dissolution.
- **Aliquot:** Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles.
- **Store:** Store the aliquots at -20°C or -80°C as recommended in the table above.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

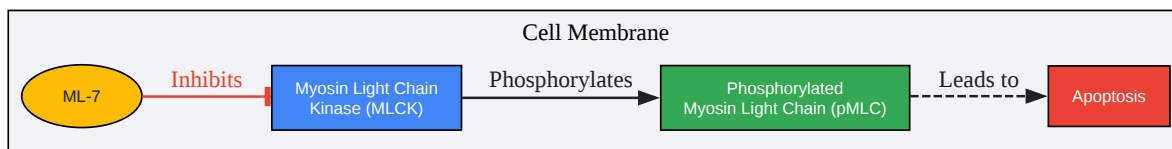
This protocol outlines the dilution of the DMSO stock solution into an aqueous-based culture medium for treating cells.

Procedure:

- **Thaw:** Thaw a single aliquot of the **ML-7** DMSO stock solution at room temperature.
- **Vortex:** Briefly vortex the thawed stock solution to ensure homogeneity.
- **Dilute:** Perform a serial dilution of the stock solution into your cell culture medium to achieve the desired final concentration. It is crucial to add the DMSO stock solution to the medium and mix immediately to prevent precipitation.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in the cell culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in your experiments.^[6]

Mandatory Visualization

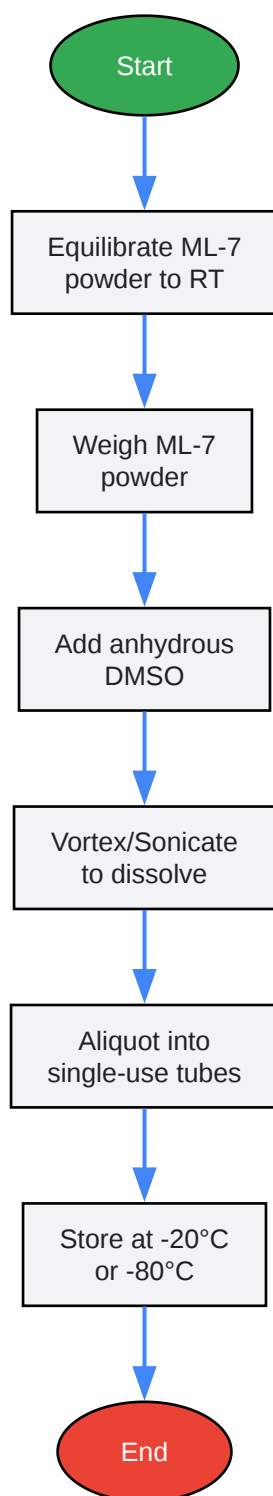
Signaling Pathway of ML-7



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Caption: Mechanism of action of **ML-7**.

Experimental Workflow for ML-7 Stock Solution Preparation



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Caption: Workflow for preparing **ML-7** stock solution.

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